

# optimizing foramsulfuron sequential applications

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## Compound Focus: Foramsulfuron

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## Frequently Asked Questions (FAQs)

- Q1: What is the primary use and mechanism of foramsulfuron?** Foramsulfuron is a selective, systemic sulfonylurea herbicide used for post-emergence control of grass and broadleaf weeds in corn [1] [2] [3]. It acts by inhibiting the acetolactate synthase (ALS) enzyme, which is crucial for branched-chain amino acid synthesis in plants [4]. This disrupts cell division and growth in susceptible weeds.
- Q2: Which key weeds does foramsulfuron effectively control?** Research shows foramsulfuron provides effective control of a range of weeds. The table below summarizes its efficacy against primary target species.

Weed Species	Level of Control	Notes / Comparative Efficacy
Giant Foxtail ( <i>Setaria faberi</i> )	Good to Excellent (88%) [2] [5]	Comparable to nicosulfuron [2] [5].
Fall Panicum ( <i>Panicum dichotomiflorum</i> )	Excellent (99%) [2] [5]	Comparable to nicosulfuron [2] [5].
Redroot Pigweed ( <i>Amaranthus retroflexus</i> )	Excellent (99%) [2] [5]	-

Weed Species	Level of Control	Notes / Comparative Efficacy
<b>Velvetleaf</b> ( <i>Abutilon theophrasti</i> )	Superior [2] [5]	Significantly better than nicosulfuron [2] [5].
<b>Common Cocklebur</b> ( <i>Xanthium strumarium</i> )	Superior [2] [5]	Significantly better than nicosulfuron [2] [5].
<b>Common Lambsquarters</b> ( <i>Chenopodium album</i> )	Superior [2] [5]	Requires a PRE herbicide (e.g., atrazine) for full control [5].
<b>Common Waterhemp</b> ( <i>Amaranthus tuberculatus</i> )	>85% [5]	Achieved in a sequential program with a PRE herbicide [5].

- Q3: How do I design an effective sequential herbicide program with foramsulfuron?** A sequential program involves a pre-emergence (PRE) herbicide application followed by a post-emergence (POST) application of **foramsulfuron**. Research from the University of Illinois confirms this approach provides broader-spectrum and more consistent control than relying on a single herbicide [5].
  - Effective PRE Herbicides:** Field studies identified atrazine, S-metolachlor, or isoxaflutole as effective PRE foundations. A PRE application of atrazine or isoxaflutole was particularly important for ensuring adequate control of Common Lambsquarters before the POST **foramsulfuron** application [5].
  - Weed Control Spectrum:** This sequential strategy provided greater than 85% control of major weeds, including Giant Foxtail, Fall Panicum, Common Cocklebur, Velvetleaf, Common Waterhemp, and Redroot Pigweed [5].
- Q4: What are the best tank-mix partners for foramsulfuron in a POST application?** Tank-mixing **foramsulfuron** with other herbicides can broaden the spectrum of weed control. The following table outlines effective partners based on research.

Tank-Mix Partner	Impact on Weed Control	Notes / Considerations
<b>Atrazine</b>	Improves control of broadleaf species [2].	Can <b>antagonize</b> grass control (Giant Foxtail, Fall Panicum); use Methylated Seed Oil (MSO) to mitigate [2] [5].

Tank-Mix Partner	Impact on Weed Control	Notes / Considerations
Dicamba	Improves control of PA Smartweed, Common Cocklebur, Velvetleaf, Common Lambsquarters, Common Waterhemp [5].	-
Mesotrione	Improves control of most species [5].	Does not significantly improve control of PA Smartweed, Common Lambsquarters, or Common Cocklebur [5].
Carfentrazone	No improvement [5]	Did not improve control of any species to a level of "commercial acceptance" [5].

## Troubleshooting Common Experimental Issues

- **Problem: Antagonism of Grass Weed Control in Tank-Mixes**

- **Issue:** Adding atrazine to **foramsulfuron** can reduce the control of grass weeds like Giant Foxtail and Fall Panicum [2] [5].
- **Solution:** Replace standard adjuvants like Crop Oil Concentrate (COC) with **Methylated Seed Oil (MSO)**. Research shows that using MSO with the atrazine-**foramsulfuron** tank-mixture can overcome this antagonism and provide grass control equivalent to **foramsulfuron** applied alone [2] [5].

- **Problem: Variable Corn Tolerance and Crop Injury**

- **Issue:** Corn hybrids exhibit differential sensitivity to **foramsulfuron**, with injury most likely from applications to 6- to 8-leaf stage corn (visible collars) [2].
- **Solution:**
  - **Select Tolerant Hybrids:** Hybrid selection is critical. For example, the hybrid N58D1 was identified as more sensitive than N59Q9 [2].
  - **Utilize the Safener: Foramsulfuron** is formulated with the safener isoxadifen-ethyl to enhance corn tolerance. Studies confirm that this safener significantly increases the metabolism of the herbicide in corn, reducing injury, especially in more sensitive hybrids [2].

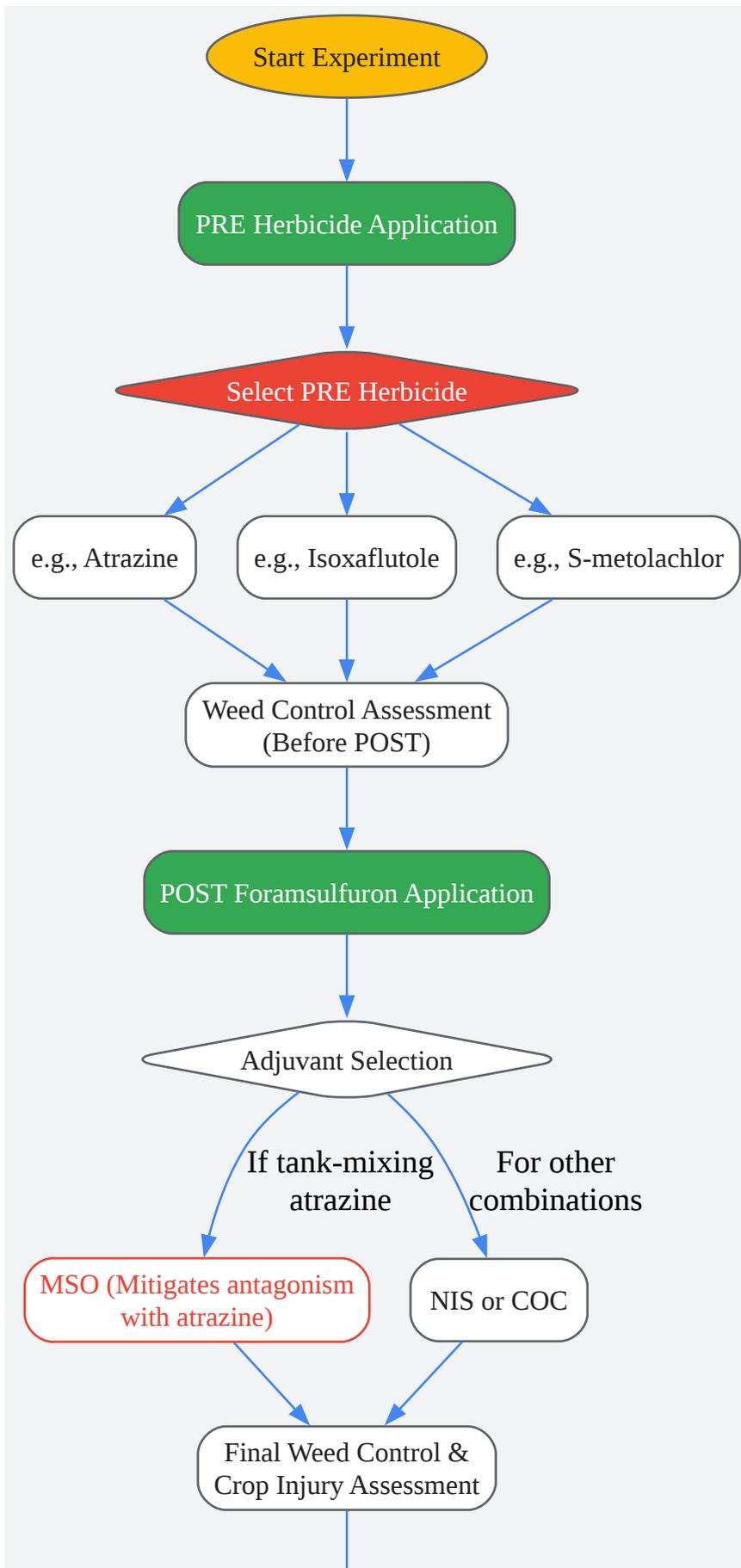
- **Monitor Application Timing:** Be cautious with applications at later growth stages (e.g., 6-8 leaf stage) where injury is more likely to occur [2].
- **Problem: Reduced Herbicide Efficacy Under Environmental Stress**
  - **Issue:** The efficacy of **foramsulfuron** can be reduced under drought stress or in sandy soils with low water-holding capacity [6].
  - **Solution:** Ensure applications are made when weeds are actively growing and not under severe moisture stress. Research on goosegrass control found that **foramsulfuron** efficacy was maximized under conditions of **high soil moisture and high evaporative demand** (high VPD and temperature). Efficacy was significantly lower in dry, sandy soils [6].

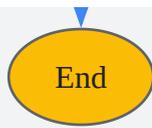
## Experimental Protocols & Workflows

The following workflows are synthesized from the research methodologies to guide your experimental design.

### Workflow 1: Evaluating a Sequential Herbicide Program

This diagram outlines the key phases for testing a PRE followed by POST application strategy.

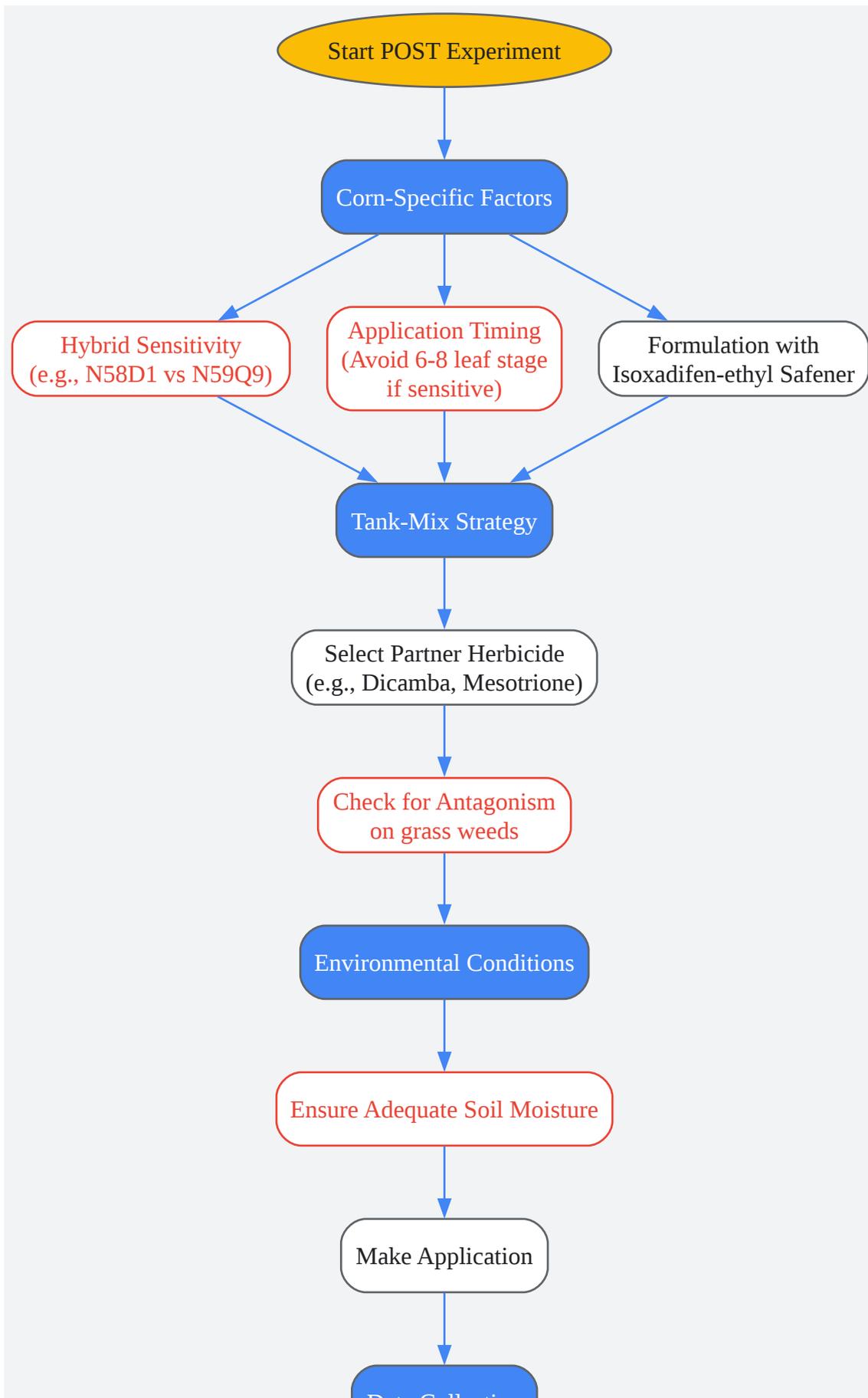


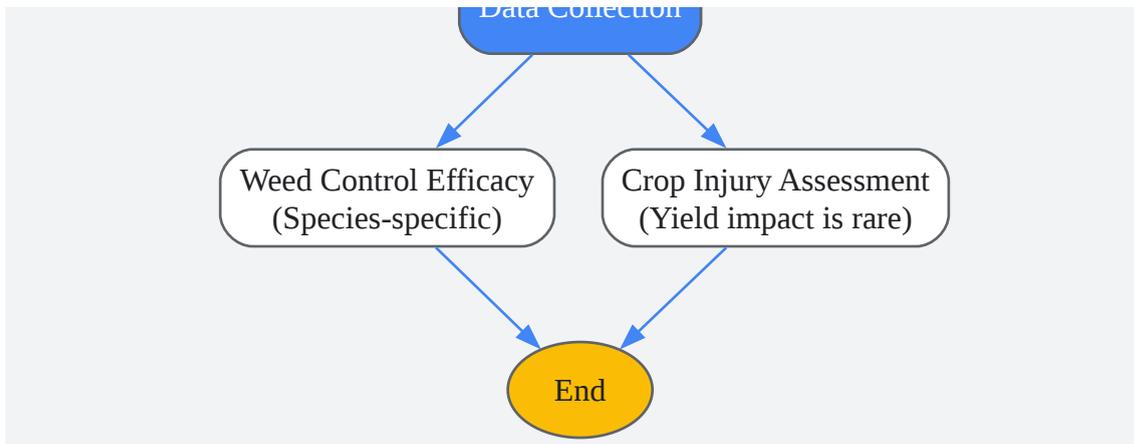


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### **Workflow 2: Optimizing a Single POST Application**

This diagram details the critical factors to test when designing a post-emergence-only application.





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